

Commercial Suppliers and Technical Applications of Triclocarban-13C6: An In-depth Guide

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Compound of Interest

Compound Name: *Triclocarban-13C6*

Cat. No.: *B15557566*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability of **Triclocarban-13C6**, a crucial analytical standard, and details its application in quantitative analysis. The information is tailored for researchers, scientists, and professionals in drug development who require reliable sources for this isotopically labeled compound and a thorough understanding of its use in experimental settings.

Introduction to Triclocarban-13C6

Triclocarban (TCC) is a broad-spectrum antimicrobial agent that has been widely used in personal care products.^{[1][2]} Due to its persistence and potential for endocrine disruption, there is significant interest in monitoring its levels in environmental and biological matrices.^{[1][2]} **Triclocarban-13C6**, an isotopically labeled version of TCC, serves as an ideal internal standard for quantification studies using mass spectrometry-based methods. Its use allows for accurate and precise measurement by correcting for variations in sample preparation and instrument response.^{[2][3]}

Commercial Suppliers of Triclocarban-13C6

Several reputable chemical suppliers offer **Triclocarban-13C6** for research and analytical purposes. The following table summarizes the product specifications from prominent vendors to

facilitate easy comparison.

Supplier	Catalog Number	Product Name	Purity	Concentration	Solvent	Available Sizes
Cambridge Isotope Laboratories	CLM-7286-1.2	Triclocarban (3,4,4'-trichlorocarbani- banilide) (4'-chlorophenyl- ¹³ C ₆ , 99%)	Isotopic: 99 atom % ¹³ C	100 µg/mL	Acetonitrile	1.2 mL
MedChem Express	HY-W585956	Triclocarban- ¹³ C ₆	>98%	-	Solid	1 mg, 5 mg
Santa Cruz Biotechnology	sc-217963	Triclocarban- ¹³ C ₆	-	-	Solid	1 mg, 5 mg
ZeptoMetrix	08011181	Triclocarban- ¹³ C ₆	-	100 µg/mL	Acetonitrile	1 mL

Note: Purity and other specifications should be confirmed with the supplier for the specific lot number.

Experimental Protocols: Quantification of Triclocarban using Isotope Dilution LC-MS/MS

Triclocarban-¹³C₆ is predominantly used as an internal standard in liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods for the quantification of triclocarban in various matrices. The general workflow involves sample extraction, spiking with a known amount of **Triclocarban-¹³C₆**, chromatographic separation, and detection by mass spectrometry.

Analysis of Triclocarban in Environmental Water Samples

This protocol is adapted from methodologies described for the analysis of emerging contaminants in water.[3]

3.1.1. Sample Preparation: Solid-Phase Extraction (SPE)

- **Sample Collection:** Collect water samples in clean glass bottles.
- **Internal Standard Spiking:** Add a known amount of **Triclocarban-13C6** solution to a defined volume of the water sample (e.g., 100 mL).
- **SPE Cartridge Conditioning:** Condition a solid-phase extraction cartridge (e.g., Oasis HLB) with methanol followed by deionized water.
- **Sample Loading:** Pass the spiked water sample through the conditioned SPE cartridge at a controlled flow rate.
- **Washing:** Wash the cartridge with deionized water to remove interfering salts and polar impurities.
- **Elution:** Elute the retained analytes (triclocarban and **Triclocarban-13C6**) with a suitable organic solvent, such as methanol or acetonitrile.
- **Concentration:** Evaporate the eluate to dryness under a gentle stream of nitrogen and reconstitute in a small volume of the initial mobile phase.

3.1.2. LC-MS/MS Analysis

- **Liquid Chromatography (LC):**
 - **Column:** A C18 reversed-phase column (e.g., 2.1 mm x 100 mm, 1.8 µm particle size) is commonly used.
 - **Mobile Phase A:** Water with 0.1% formic acid.
 - **Mobile Phase B:** Acetonitrile or methanol with 0.1% formic acid.

- Gradient: A typical gradient would start with a high percentage of mobile phase A, ramping up to a high percentage of mobile phase B to elute the analytes.
- Flow Rate: 0.2 - 0.4 mL/min.
- Injection Volume: 5 - 20 μ L.
- Tandem Mass Spectrometry (MS/MS):
 - Ionization Mode: Electrospray Ionization (ESI) in negative ion mode is typically used for triclocarban analysis.[\[3\]](#)
 - Multiple Reaction Monitoring (MRM): Monitor the specific precursor-to-product ion transitions for both triclocarban and **Triclocarban-13C6**.
 - Triclocarban:m/z 315 \rightarrow 160
 - **Triclocarban-13C6**:m/z 321 \rightarrow 166
 - Instrument Parameters: Optimize cone voltage, collision energy, and other instrument-specific parameters to achieve maximum sensitivity.

3.1.3. Quantification

The concentration of triclocarban in the original sample is calculated by comparing the peak area ratio of the native triclocarban to the **Triclocarban-13C6** internal standard against a calibration curve prepared with known concentrations of triclocarban and a constant concentration of the internal standard.

Analysis of Triclocarban in Biological Matrices (e.g., Soil, Biosolids)

This protocol is based on established methods for the analysis of antimicrobials in solid environmental samples.[\[2\]](#)

3.2.1. Sample Preparation: Pressurized Liquid Extraction (PLE)

- **Sample Homogenization:** Homogenize the solid sample (e.g., soil, biosolids) to ensure uniformity.
- **Internal Standard Spiking:** Spike a known weight of the homogenized sample with a precise amount of **Triclocarban-13C6**.
- **PLE Extraction:** Mix the spiked sample with a dispersing agent (e.g., diatomaceous earth) and pack it into a PLE cell. Extract the sample using an appropriate solvent (e.g., acetone:water mixture) at elevated temperature and pressure.
- **Solvent Evaporation and Reconstitution:** Collect the extract, evaporate the solvent, and reconstitute the residue in a suitable solvent for cleanup.

3.2.2. Sample Cleanup (if necessary)

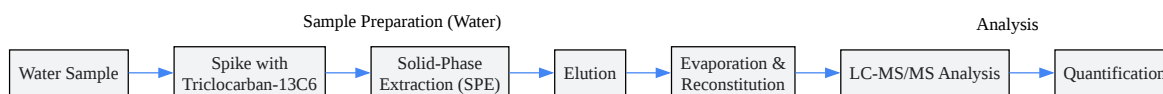
For complex matrices, a cleanup step using solid-phase extraction (as described in 3.1.1) may be necessary to remove interferences.

3.2.3. LC-MS/MS Analysis and Quantification

The LC-MS/MS analysis and quantification are performed as described in sections 3.1.2 and 3.1.3.

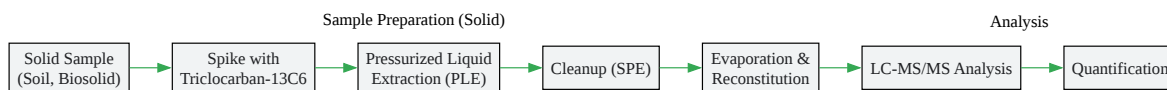
Visualizations

The following diagrams illustrate the experimental workflows described in this guide.



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Caption: Workflow for Triclocarban analysis in water samples.



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